

# Unveiling the Anti-Tumor Potential of YPC-22026: A ZNF143 Inhibitor

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## Compound of Interest

Compound Name: YPC-22026

Cat. No.: B14749190

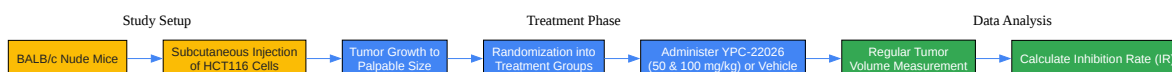
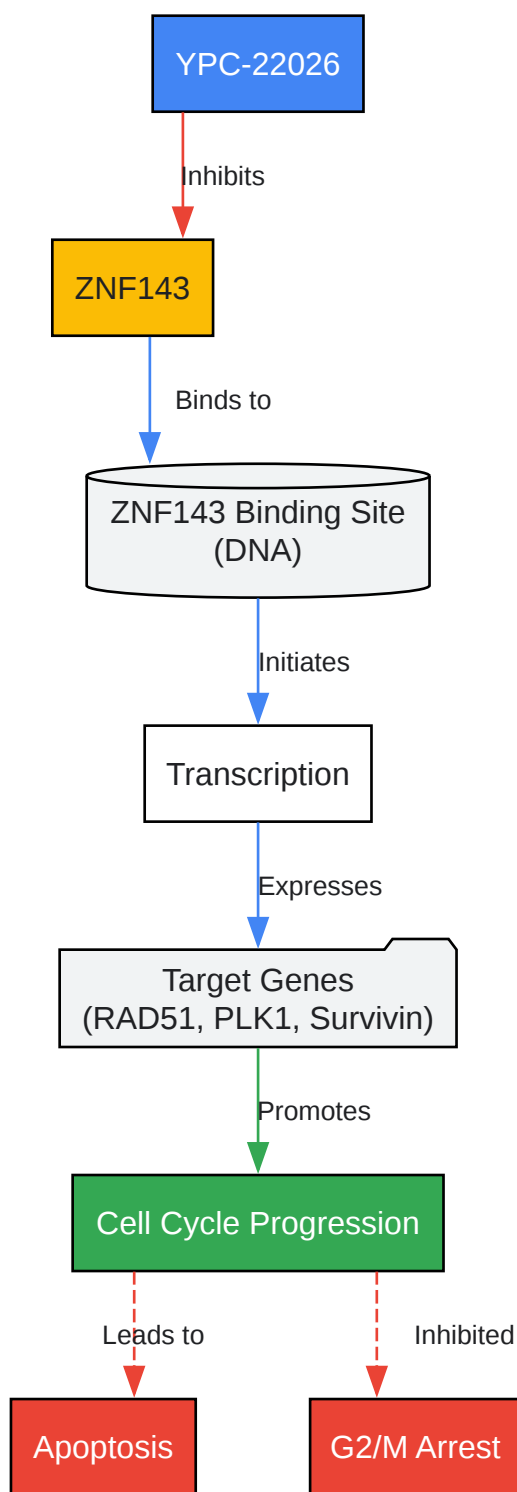
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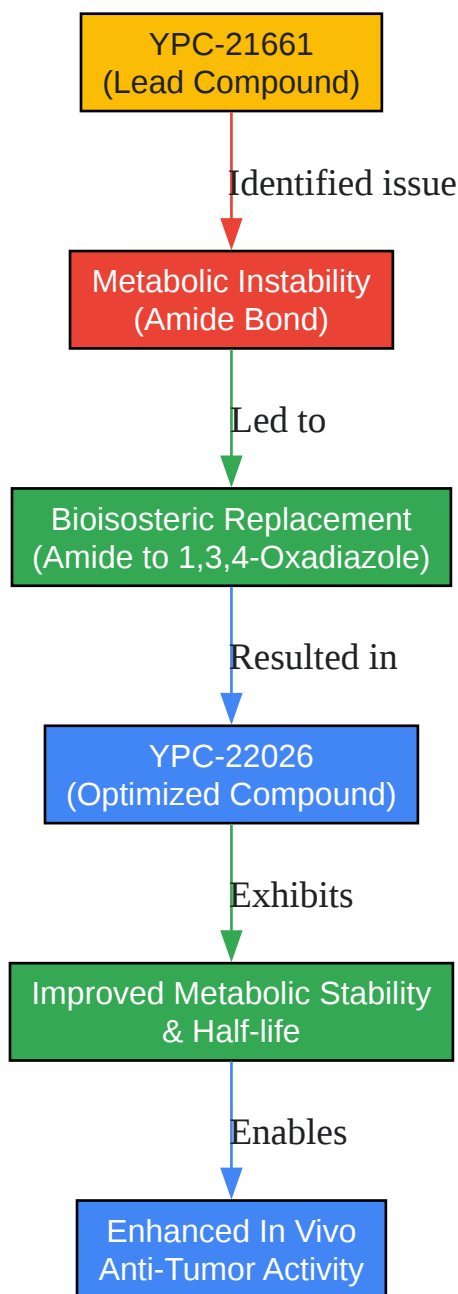
This technical guide provides a comprehensive overview of the pre-clinical data on **YPC-22026**, a novel small molecule inhibitor of the zinc-finger protein 143 (ZNF143). **YPC-22026** is a metabolically stabilized derivative of YPC-21661 and has demonstrated significant anti-tumor activity in both in vitro and in vivo models. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of targeting ZNF143 in oncology.

## Mechanism of Action: Targeting a Key Transcription Factor

**YPC-22026** exerts its anti-tumor effects by inhibiting the transcriptional activity of ZNF143.<sup>[1][2][3]</sup> ZNF143 is a transcription factor implicated in cancer cell survival and resistance to anticancer drugs.<sup>[1][2][3]</sup> **YPC-22026** inhibits the binding of ZNF143 to DNA, leading to the downregulation of its target genes, which are crucial for cell cycle progression and survival.<sup>[1][2][3]</sup> This targeted inhibition ultimately results in cell cycle arrest and apoptosis in cancer cells.<sup>[1][2][3]</sup>

## Signaling Pathway of YPC-22026





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## References

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- 2. YPC-21661 and YPC-22026, novel small molecules, inhibit ZNF143 activity in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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